

Preparing Valategrast Stock Solutions in DMSO: An Application Guide

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Compound of Interest

Compound Name: Valategrast

Cat. No.: B1625294

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Abstract

This document provides a comprehensive guide for the preparation, storage, and handling of **Valategrast** stock solutions using dimethyl sulfoxide (DMSO). **Valategrast** is a potent dual antagonist of integrins $\alpha 4\beta 1$ (VLA-4) and $\alpha 4\beta 7$, crucial targets in inflammatory diseases. Accurate preparation of stock solutions is paramount for reproducible experimental outcomes. This guide outlines detailed protocols, solubility data, stability information, and the mechanism of action of **Valategrast**, ensuring researchers can confidently prepare and utilize this compound in their studies.

Introduction to Valategrast

Valategrast is a small molecule inhibitor that targets the $\alpha 4\beta 1$ and $\alpha 4\beta 7$ integrins, which are cell adhesion molecules expressed on leukocytes.[1][2] These integrins play a pivotal role in the trafficking and recruitment of immune cells to sites of inflammation. By blocking the interaction of these integrins with their ligands, such as Vascular Cell Adhesion Molecule-1 (VCAM-1) and Mucosal Addressin Cell Adhesion Molecule-1 (MAdCAM-1), **Valategrast** effectively modulates the inflammatory response. Its mechanism of action involves binding to the Metal-Ion-Dependent Adhesion Site (MIDAS) on the integrin, preventing ligand binding.[1][2]

Quantitative Data Summary

The following tables provide key quantitative information for the preparation of **Valategrast** stock solutions.

Table 1: **Valategrast** Properties

Property	Value
Molecular Weight	604.95 g/mol
CAS Number	220847-86-9
Appearance	Off-white to light yellow solid

Table 2: Solubility of **Valategrast** in DMSO

Concentration (mg/mL)	Concentration (mM)	Notes
170	281.01	Ultrasonic assistance may be required. Use of newly opened, anhydrous DMSO is recommended as it is hygroscopic.

Table 3: Preparation of **Valategrast** Stock Solutions in DMSO

Desired Concentration (mM)	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1	1.6530 mL	8.2651 mL	16.5303 mL
5	0.3306 mL	1.6530 mL	3.3061 mL
10	0.1653 mL	0.8265 mL	1.6530 mL

Table 4: Recommended Storage and Stability of **Valategrast** in DMSO

Storage Temperature	Duration	Notes
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.
-80°C	6 months	Store under nitrogen for optimal stability. Aliquot to minimize freeze-thaw cycles. [3]
Room Temperature	Not Recommended	While some studies on general compound stability in DMSO at room temperature exist, indicating a potential for degradation over time, specific data for Valategrast is not available. For optimal compound integrity, long-term storage at room temperature is discouraged.

Note on Stability: Specific quantitative stability data for **Valategrast** in DMSO over extended periods is not readily available in published literature. The recommendations provided are based on general best practices for storing compounds in DMSO. A study on a large set of compounds showed that 85% were stable in a DMSO/water mixture for 2 years at 4°C, while another indicated that for compounds stored in DMSO at room temperature, the probability of observing the compound was 83% after 6 months and 52% after 1 year. Researchers are advised to perform their own stability assessments for long-term experiments.

Experimental Protocols

Materials

- **Valategrast** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vials or polypropylene tubes

- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic bath (optional)
- Analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

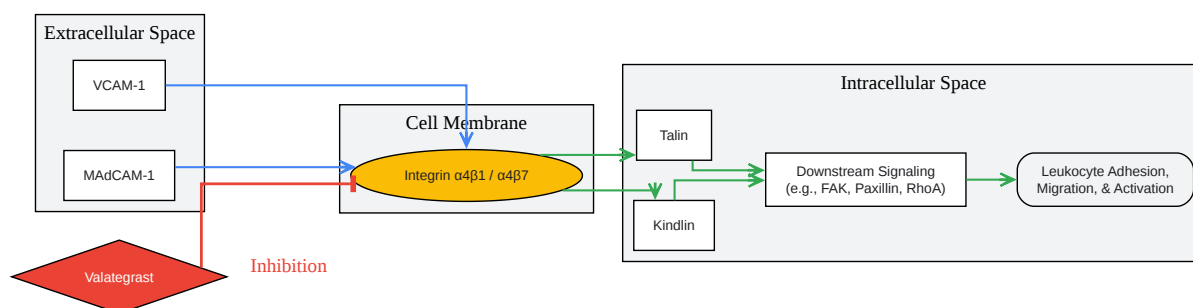
Protocol for Preparing a 10 mM Valategrast Stock Solution

- Preparation: In a well-ventilated fume hood, bring the **Valategrast** powder and DMSO to room temperature.
- Weighing: Accurately weigh the desired amount of **Valategrast** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM solution, weigh out 6.05 mg of **Valategrast**.
- Dissolution: Add the weighed **Valategrast** powder to a sterile vial. Using a calibrated pipette, add the calculated volume of DMSO. For 6.05 mg of **Valategrast**, add 1 mL of DMSO.
- Mixing: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved.
- Sonication (if necessary): If the compound does not fully dissolve with vortexing, place the vial in an ultrasonic water bath for short intervals (e.g., 5-10 minutes) until the solution is clear. Gentle heating to 37°C can also aid in dissolution.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month). For optimal stability at -80°C, storing under a nitrogen atmosphere is recommended.

Visualizing Valategrast's Mechanism and Preparation Workflow

Signaling Pathway of Integrin $\alpha4\beta1/\alpha4\beta7$ Inhibition by Valategrast

Valategrast acts as an antagonist to integrins $\alpha4\beta1$ and $\alpha4\beta7$, preventing their interaction with ligands like VCAM-1 and MAdCAM-1. This blockade disrupts the downstream signaling cascades that lead to leukocyte adhesion, migration, and activation, which are key events in the inflammatory process. The simplified signaling pathway is depicted below.

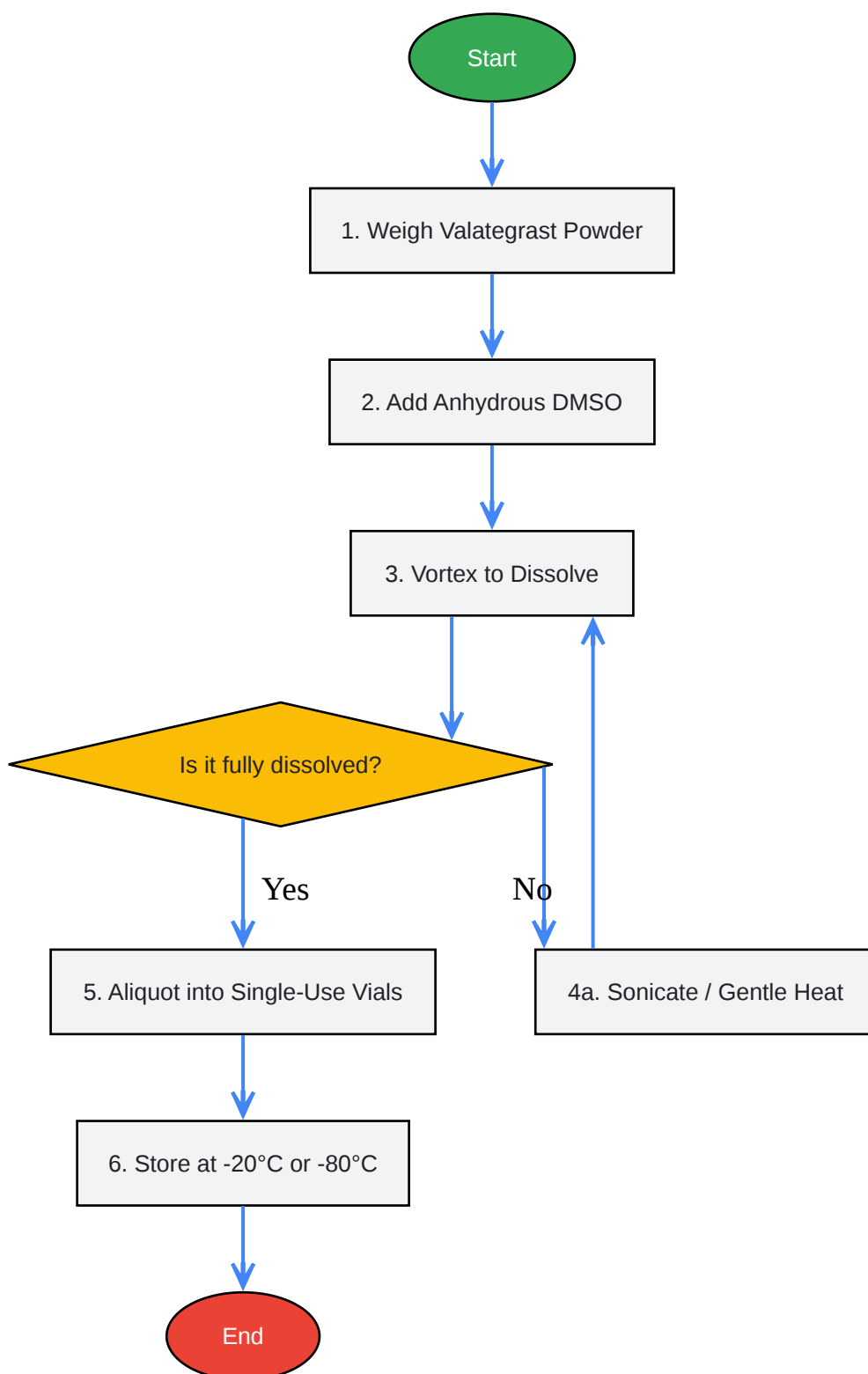


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Valategrast inhibits integrin signaling.

Experimental Workflow for Valategrast Stock Solution Preparation

The following diagram illustrates the step-by-step process for preparing a **Valategrast** stock solution in DMSO.



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Workflow for preparing **Valategrast** stock.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. glpbio.com [glpbio.com]
- 3. Integrin $\alpha 4\beta 1$ signaling is required for lymphangiogenesis and tumor metastasis - PMC [pmc.ncbi.nlm.nih.gov]
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